

3-Fluoro-DL-valine solubility and solvent selection

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Compound Focus: 3-Fluoro-DL-valine

CAS No.: 43163-94-6

Cat. No.: S752006

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Basic Chemical Properties of 3-Fluoro-DL-valine

Property	Specification
CAS Number	43163-94-6 [1] [2]
Molecular Formula	$C_5H_{10}FNO_2$ [1] [2]
Molecular Weight	135.14 g/mol [1] [2]
Physical Form	White to off-white powder [3]
Melting Point	~210 °C (decomposition) [1] [2] / ~250 °C (decomposition) [4]
Density	1.172 g/cm ³ [1] [2]
Storage	Store as a powder at -20°C for long-term stability [1]

Solubility and Solvent Selection

Summary of Solubility Data

Solvent / System	Solubility & Notes
DMSO	Recommended primary solvent for preparing stock solutions [1].
Water	Likely soluble. Used in mixture formulations for <i>in vivo</i> studies [1].
Ethanol	Likely soluble. Used in mixture formulations for <i>in vivo</i> studies [1].
DMF	Likely soluble. Used in peptide synthesis protocols [3].
In Vitro Solvents	DMSO, H ₂ O, Ethanol, DMF [1].
In Vivo Formulations	See "Detailed Protocol for <i>In Vivo</i> Formulations" below [1].

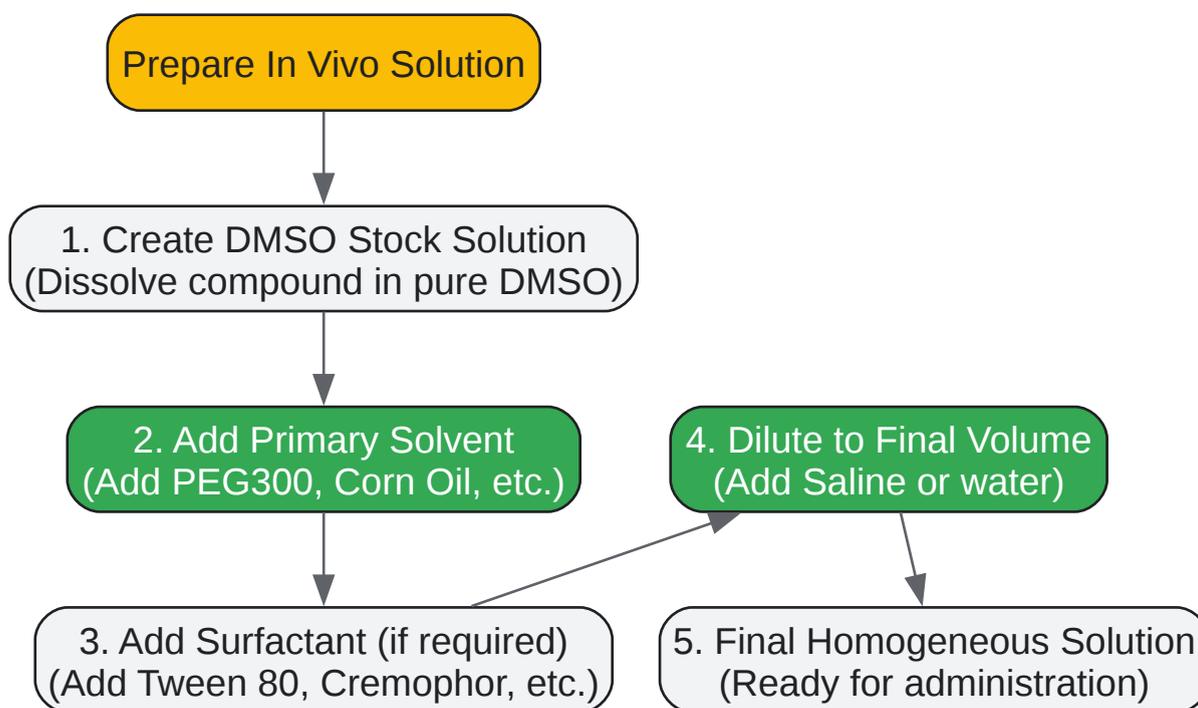
Detailed Protocol for In Vivo Formulations

For animal studies, **3-Fluoro-DL-valine** is typically first dissolved in a small amount of DMSO and then mixed with other solvents and saline. The following table outlines common formulations [1]:

Injection Formulation	Composition (Example for 1 mL final solution)
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| **Formula 1** | 10% DMSO → 5% Tween 80 → 85% Saline (e.g., 100 μL DMSO → 50 μL Tween 80 → 850 μL Saline) || **Formula 2** | 10% DMSO → 40% PEG300 → 5% Tween 80 → 45% Saline || **Formula 3** | 10% DMSO → 90% Corn Oil || **Oral Formulation** | Suspend in 0.5% Carboxymethyl Cellulose Sodium (CMC-Na) [1] |

Workflow for Preparing an *In Vivo* Solution: This diagram illustrates the general workflow for creating a solution suitable for animal studies, based on the formulations above.



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Troubleshooting Common Experimental Issues

Problem: Compound won't dissolve in aqueous buffer.

- **Solution:** First, dissolve the compound in a minimal volume of DMSO to create a concentrated stock solution (e.g., 50-100 mg/mL). Then, dilute this stock into your aqueous buffer while vortexing. The final DMSO concentration should be compatible with your experimental system (typically <1% for cell cultures) [1].

Problem: Need to use the compound in peptide synthesis.

- **Solution:** **3-Fluoro-DL-valine** is qualified for **solution-phase peptide synthesis** [3]. The reaction can be performed in standard solvents like DMF or greener alternatives like **propylene carbonate (PC)**, which has been shown to be an effective, less toxic solvent for peptide bond formation [5].

Problem: Observation of precipitation after dilution from stock.

- **Solution:** This indicates the compound has exceeded its solubility in the final working solution. Ensure the DMSO stock is fully dissolved first. If precipitation persists, consider slightly increasing the

DMSO percentage (if experimentally permissible), using a different surfactant like Cremophor, or briefly sonicating the final solution with gentle heating ($\leq 50^{\circ}\text{C}$) [1].

Safety and Handling Guidelines

- **Personal Protective Equipment (PPE):** Wear gloves, safety glasses, and a lab coat. Consider using an N95 respirator when handling powder to avoid inhalation [3] [2].
- **Stability Note:** The compound is stable at ambient temperature for short periods but should be stored at -20°C for long-term stability [1].
- **Incompatibilities:** Incompatible with acid chlorides, acid anhydrides, oxidizing agents, chloroformates, and reducing agents [4].

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References

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